

A Comprehensive Technical Guide to the Solubility of 2-Ethoxybenzamide

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Compound of Interest

Compound Name: 2-Ethoxybenzamide

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the solubility of **2-ethoxybenzamide** (ethenzamide), a non-steroidal anti-inflammatory drug. Understanding the solubility of this active pharmaceutical ingredient (API) is critical for its formulation, bioavailability, and overall therapeutic efficacy. This document compiles quantitative solubility data in various solvents, details the experimental methodologies for solubility determination, and presents logical workflows and influencing factors through diagrams.

Quantitative Solubility of 2-Ethoxybenzamide

The solubility of **2-ethoxybenzamide** has been experimentally determined in a range of pure organic solvents at various temperatures. The data, primarily obtained through the gravimetric method, is summarized below.

Solubility in Pure Organic Solvents

The mole fraction solubility of **2-ethoxybenzamide** in twelve pure solvents from 288.15 K to 328.15 K is presented in Table 1. The solubility of **2-ethoxybenzamide** was observed to increase with rising temperature in all tested solvents[1][2]. Among the solvents evaluated, **2-ethoxybenzamide** exhibits its highest solubility in N,N-dimethylformamide (DMF) and the lowest in n-butyl acetate[1][2]. The polarity of the solvent plays a significant role in the solubility of **2-ethoxybenzamide**[1][2].

Table 1: Mole Fraction Solubility (x) of **2-Ethoxybenzamide** in Pure Solvents at Different Temperatures (K)[1][2]

| Temperature (K) | 2-propanol | 1-butanol | 2-butanol | 1-pentanol | Ethyl Formate | Methyl Acetate | Propyl Acetate | n-Butyl Acetate | N,N-Dimethylformamide | 1,4-Dioxane | Acetone | 2-Butanone |
|-----------------|------------|-----------|-----------|------------|---------------|----------------|----------------|-----------------|-----------------------|-------------|---------|------------|
| 288.15 | 0.0495 | 0.0398 | 0.0441 | 0.0341 | 0.0861 | 0.0988 | 0.0652 | 0.0521 | 0.2851 | 0.1589 | 0.1763 | 0.1492 |
| 293.15 | 0.0583 | 0.0469 | 0.0521 | 0.0403 | 0.1002 | 0.1145 | 0.0761 | 0.0611 | 0.3182 | 0.1798 | 0.1998 | 0.1698 |
| 298.15 | 0.0685 | 0.0552 | 0.0614 | 0.0475 | 0.1161 | 0.1321 | 0.0885 | 0.0714 | 0.3551 | 0.2031 | 0.2259 | 0.1928 |
| 303.15 | 0.0802 | 0.0648 | 0.0722 | 0.0559 | 0.1341 | 0.1519 | 0.1026 | 0.0831 | 0.3961 | 0.2291 | 0.2551 | 0.2184 |
| 308.15 | 0.0936 | 0.0759 | 0.0846 | 0.0657 | 0.1544 | 0.1742 | 0.1186 | 0.0965 | 0.4415 | 0.2581 | 0.2876 | 0.2469 |
| 313.15 | 0.1089 | 0.0886 | 0.0989 | 0.0771 | 0.1773 | 0.1992 | 0.1367 | 0.1118 | 0.4916 | 0.2905 | 0.3238 | 0.2786 |
| 318.15 | 0.1264 | 0.1032 | 0.1153 | 0.0902 | 0.2031 | 0.2273 | 0.1573 | 0.1292 | 0.5467 | 0.3267 | 0.3642 | 0.3138 |
| 323.15 | 0.1464 | 0.1199 | 0.1341 | 0.1053 | 0.2321 | 0.2588 | 0.1806 | 0.1489 | 0.6071 | 0.3671 | 0.4091 | 0.3529 |
| 328.15 | 0.1691 | 0.1390 | 0.1556 | 0.1227 | 0.2647 | 0.2941 | 0.2069 | 0.1713 | 0.6732 | 0.4121 | 0.4591 | 0.3964 |

Additional studies have reported the solubility of **2-ethoxybenzamide** in 18 neat solvents, including methanol, ethanol, and isopropanol, as well as in binary mixtures of acetonitrile with

these alcohols.[3] In these mixtures, a significant enhancement of solubility due to a co-solvation effect was observed.[3]

Aqueous Solubility

2-Ethoxybenzamide is generally considered to have low solubility in water. Qualitative data indicates it is "insoluble in water" or "slightly soluble in water".[4][5][6] One source specifies the water solubility as less than 1 mg/mL at 61°F (16°C) and another as <0.1 g/100 mL at 16 °C.[7][8][9] When mixed with organic solvents like DMSO and DMF, water acts as an antisolvent, reducing the solubility of **2-ethoxybenzamide**. [3]

Solubility in Other Solvents

Qualitative data suggests that **2-ethoxybenzamide** is slightly soluble in chloroform and dichloromethane.[8][9]

Experimental Protocols for Solubility Determination

The most common and reliable method for determining the solubility of solid compounds like **2-ethoxybenzamide** in various solvents is the gravimetric method.

Gravimetric Method

The gravimetric method involves saturating a solvent with the solute at a constant temperature and then determining the mass of the dissolved solute in a known mass of the solution.

Detailed Protocol:

- **Sample Preparation:** An excess amount of **2-ethoxybenzamide** is added to a known volume of the selected solvent in a sealed container, such as a jacketed glass vessel.
- **Equilibration:** The mixture is continuously stirred at a constant, controlled temperature for a sufficient period to ensure equilibrium is reached. This is typically determined by taking measurements at different time points until the concentration of the solute remains constant.
- **Phase Separation:** After reaching equilibrium, the stirring is stopped, and the solution is allowed to stand to allow the undissolved solid to settle.

- **Sampling:** A known volume of the clear, saturated supernatant is carefully withdrawn using a pre-heated or pre-cooled syringe to maintain the experimental temperature and avoid precipitation. A filter is often attached to the syringe to remove any fine, undissolved particles.
- **Mass Determination:** The withdrawn sample is transferred to a pre-weighed container. The solvent is then evaporated under controlled conditions (e.g., in a vacuum oven at a specific temperature) until a constant weight of the dried solute is achieved.
- **Calculation:** The mole fraction solubility (x) is calculated using the following formula:

$$x = (m_1 / M_1) / [(m_1 / M_1) + (m_2 / M_2)]$$

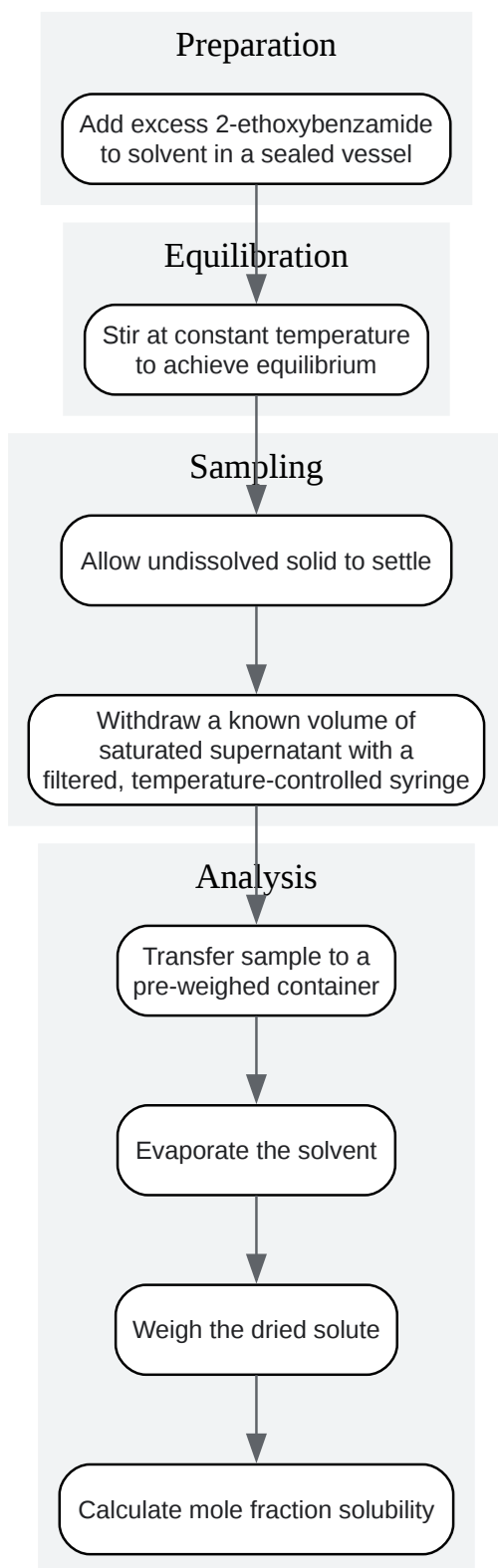
Where:

- m_1 is the mass of the dissolved **2-ethoxybenzamide**.
- M_1 is the molar mass of **2-ethoxybenzamide**.
- m_2 is the mass of the solvent.
- M_2 is the molar mass of the solvent.

Visualizations

Experimental Workflow for Solubility Determination

The following diagram illustrates the key steps in the gravimetric method for determining the solubility of **2-ethoxybenzamide**.

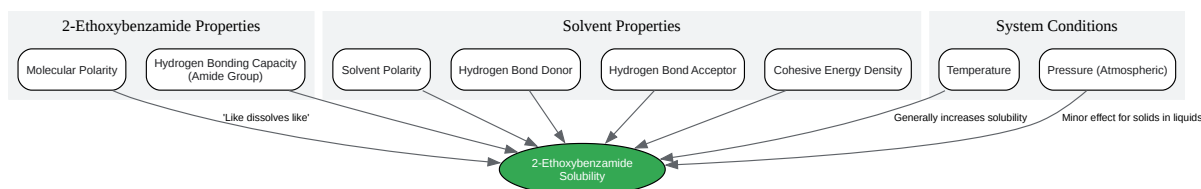


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Gravimetric Method Workflow

Factors Affecting 2-Ethoxybenzamide Solubility

The solubility of **2-ethoxybenzamide** is influenced by several interconnected factors. The diagram below outlines these relationships.



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Key Factors Influencing Solubility

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